

Proper Disposal of Dihydronootkatone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Dihydronootkatone

CAS No.: 20489-53-6

Cat. No.: B12773269

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This document provides essential safety and logistical information for the proper disposal of **dihydronootkatone**, a sesquiterpenoid ketone used in flavor and fragrance applications. Adherence to these procedures is critical to maintaining a safe laboratory environment and ensuring regulatory compliance.

Immediate Safety and Handling Precautions

Dihydronootkatone is classified as acutely toxic and is fatal if swallowed.^[1] Always consult the Safety Data Sheet (SDS) before handling. Key safety precautions include:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye protection.^[1]
- Ventilation: Ensure good ventilation in the work area.^[1]
- Hygiene: Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.^[1]

- Spill Response: In case of a spill, ventilate the area and take up the liquid spill into an absorbent material. Dispose of the absorbent material at an authorized site.[1]

Disposal Procedures

The primary directive for the disposal of **dihydronootkatone** is to avoid release into the environment and to dispose of the waste at an approved waste disposal plant.[1]

Step-by-Step Disposal Guidance:

- Waste Collection:
 - Collect waste **dihydronootkatone** and any contaminated materials (e.g., absorbent pads, gloves, empty containers) in a designated, properly labeled, and sealed waste container.
 - The container must be compatible with the chemical properties of **dihydronootkatone**.
- Labeling:
 - Clearly label the waste container with the name "**Dihydronootkatone** Waste" and appropriate hazard symbols (e.g., GHS pictogram for acute toxicity).
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated waste accumulation area, away from incompatible materials. The substance should be stored locked up.[1]
- Professional Disposal:
 - Arrange for the disposal of the waste through a licensed and qualified hazardous waste disposal contractor.
 - Provide the contractor with the Safety Data Sheet for **dihydronootkatone** to ensure they have all necessary information for safe handling and disposal.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Do NOT:

- Pour **dihydronootkatone** down the drain.
- Dispose of **dihydronootkatone** in regular trash.
- Incinerate without consulting a professional, as this may lead to the release of harmful substances unless performed in a specialized facility.

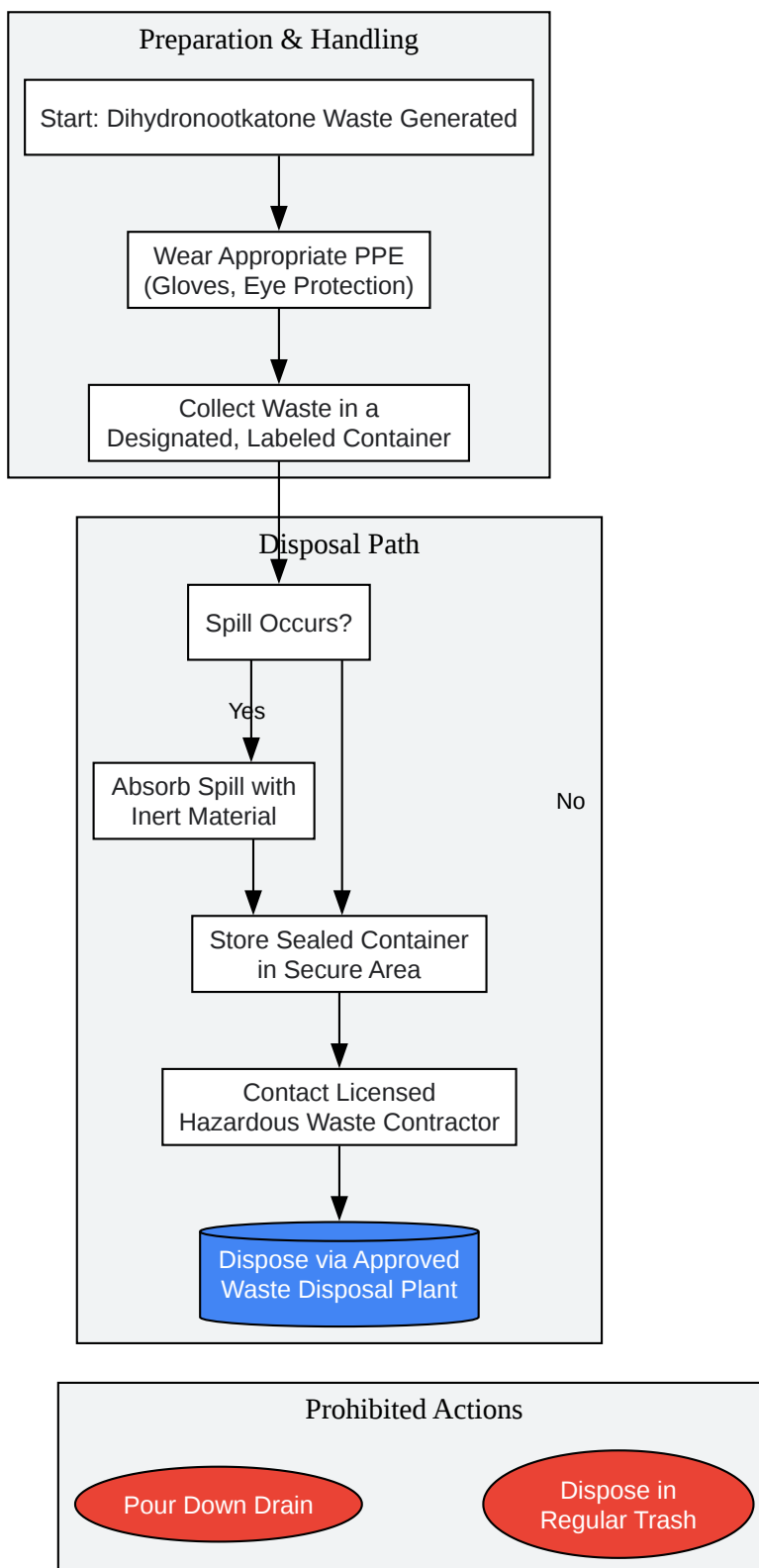
Chemical and Physical Properties

The following table summarizes key quantitative data for **dihydronootkatone**, which is essential for safe handling and disposal decisions.

Property	Value
CAS Number	20489-53-6[2][3][4]
Molecular Formula	C15H24O[2][5]
Molecular Weight	220.35 g/mol [5]
Appearance	Colorless to slightly yellow liquid[4][6]
Flash Point	> 100 °C (> 212 °F)[4][6][7]
Specific Gravity	0.975 to 0.988 @ 20 °C[6][7]
Water Solubility	3.456 mg/L @ 25 °C (estimated)[6]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **dihydronootkatone**.



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Dihydronootkatone Disposal Workflow

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